

# Technical Guide: 3-Methoxy-4-(3-methoxypropoxy)benzaldehyde

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## Compound of Interest

Compound Name: 3-Methoxy-4-(3-methoxypropoxy)benzaldehyde

CAS No.: 946670-72-0

Cat. No.: B1591400

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## Strategic Building Block for Alkoxy-Substituted Pharmacophores[1][2][3][4]

### Executive Summary

In the landscape of medicinal chemistry, solubility and metabolic stability are often modulated by the introduction of specific ether linkages. **3-Methoxy-4-(3-methoxypropoxy)benzaldehyde** (CAS 946670-72-0) represents a critical intermediate in this domain.[1][2][3][4] Structurally derived from vanillin, this molecule serves as a precise scaffold for introducing the 3-methoxypropoxy motif—a pharmacophore famously associated with proton pump inhibitors (PPIs) like Rabeprazole, as well as various kinase inhibitors and liquid crystal mesogens.[1][2][3][4]

This guide provides a rigorous analysis of its nomenclature, synthetic pathways, quality control parameters, and application logic, designed for scientists requiring actionable technical data.

### Structural Identity & Nomenclature

Precise nomenclature is the first line of defense against costly experimental errors, particularly given the existence of regioisomers derived from isovanillin.[\[2\]](#)[\[4\]](#)

| Attribute         | Specification                                                                                                                                                                                                                                                                                    |
|-------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 3-Methoxy-4-(3-methoxypropoxy)benzaldehyde                                                                                                                                                                                                                                                       |
| CAS Number        | 946670-72-0                                                                                                                                                                                                                                                                                      |
| Molecular Formula |                                                                                                                                                                                                                                                                                                  |
| Molecular Weight  | 224.25 g/mol                                                                                                                                                                                                                                                                                     |
| SMILES            | <chem>COCCOC1=C(C=C(C=C1)C=O)OC</chem>                                                                                                                                                                                                                                                           |
| Key Isomer (Risk) | 4-Methoxy-3-(3-methoxypropoxy)benzaldehyde (CAS 172900-75-3). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> Differentiation: This impurity arises if isovanillin is used as the starting material. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |

## Structural Decomposition

The molecule is built upon a benzaldehyde core.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

- C1 (Aldehyde): The principal functional group, serving as the reactive handle for downstream condensation (e.g., Knoevenagel, reductive amination).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- C3 (Methoxy): Inherited from the vanillin scaffold, providing electron-donating character.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- C4 (3-Methoxypropoxy): The critical side chain.[\[1\]](#)[\[2\]](#)[\[4\]](#) This ether linkage increases lipophilicity ( ) while maintaining hydrogen bond acceptance capacity via the terminal oxygen, optimizing ADME properties.[\[2\]](#)[\[4\]](#)

## Synthetic Pathway & Mechanistic Insight

The synthesis of **3-Methoxy-4-(3-methoxypropoxy)benzaldehyde** is a classic example of Williamson Ether Synthesis, yet industrial scalability requires specific optimization to minimize

side reactions (Cannizzaro disproportionation) and maximize yield.[1][2][3][4]

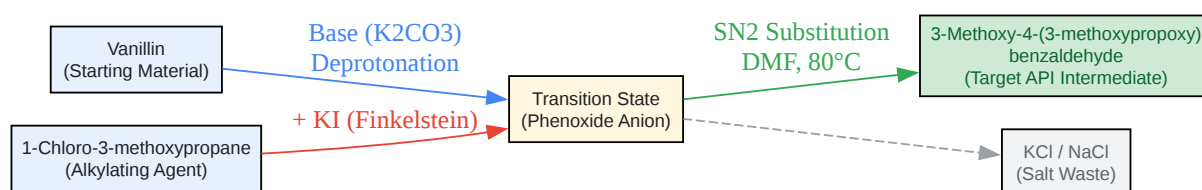
## Core Reaction

Reagents: Vanillin (4-hydroxy-3-methoxybenzaldehyde) + 1-Chloro-3-methoxypropane.[1][2][3]

[4] Catalyst: Potassium Carbonate (

) or Sodium Hydroxide (NaOH).[1][2][4] Promoter: Potassium Iodide (KI) or

Tetrabutylammonium bromide (TBAB) for Phase Transfer Catalysis (PTC).[1][2][4]



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Figure 1: Mechanistic flow of the O-alkylation of Vanillin. The use of KI facilitates the in-situ generation of the more reactive iodide species.[1][2][3][4]

## Process Criticality (Why this route?)

- Regioselectivity: Vanillin possesses a phenolic hydroxyl at C4 and an aldehyde at C1.[1][2][4] The phenolic -OH is significantly more acidic (

) than the aldehyde

-protons (not enolizable in this system) or the aromatic ring protons.[1][2][3][4] This guarantees exclusive O-alkylation at C4 without protecting groups.[1][2][3][4]

- Solvent Choice: Polar aprotic solvents (DMF, DMSO, or Acetonitrile) are strictly required to solvate the cation (

) and leave the phenoxide anion "naked" and reactive for the

attack [1].[2][4]

## Application in Drug Development

While often overshadowed by the final API, this aldehyde is a High-Value Intermediate (HVI).<sup>[1][2][3][4]</sup>

## A. The "Rabeprazole-Like" Pharmacophore

The 3-methoxypropoxy tail is a validated motif in medicinal chemistry, most notably in the proton pump inhibitor Rabeprazole.<sup>[1][2][3][4]</sup>

- Mechanism:<sup>[1][2][6]</sup> The ether chain improves solubility in low pH environments (gastric acid) compared to purely alkyl chains (like in Lansoprazole).<sup>[2][4]</sup>
- Usage: Drug developers use **3-Methoxy-4-(3-methoxypropoxy)benzaldehyde** to introduce this specific tail into new scaffolds via the aldehyde handle.<sup>[1][2][3][4]</sup>

## B. Impurity Profiling (The "Regio-Isomer" Trap)

In the synthesis of Rabeprazole or similar alkoxy-benzimidazoles, the purity of the starting material is paramount.<sup>[1][2][4]</sup>

- The Risk: If the starting material contains Isovanillin, the resulting product will be the 3-alkoxy-4-methoxy isomer.<sup>[1][2][3][4]</sup>
- Consequence: This isomer has distinct biological activity and retention times.<sup>[1][2][4]</sup> This aldehyde serves as a Reference Standard to prove the absence of the wrong isomer in final drug batches.<sup>[1][2][4]</sup>

## Experimental Protocol: Synthesis & Purification

Standard Operating Procedure (SOP) for Lab-Scale Synthesis (10g Scale)

Objective: Synthesize high-purity (>98%) target aldehyde.

### Materials

- Vanillin: 10.0 g (65.7 mmol)<sup>[1][2][3][4]</sup>
- 1-Chloro-3-methoxypropane: 8.6 g (79.0 mmol)<sup>[1][2][3][4]</sup>
- Potassium Carbonate (

): 13.6 g (98.5 mmol)[1][2][3][4]

- Potassium Iodide (KI): 0.5 g (catalytic)[1][2][3][4]
- DMF (Dimethylformamide): 50 mL[1][2][3][4]

## Step-by-Step Methodology

- Activation: In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve Vanillin (10g) in DMF (50 mL). Add

(13.6g).[1][2][4]

- Deprotonation: Stir the suspension at room temperature for 30 minutes. The color may shift to bright yellow/orange due to phenoxide formation.[1][2][4]
- Alkylation: Add 1-Chloro-3-methoxypropane and the catalytic KI.
- Reaction: Heat the mixture to 80°C for 4-6 hours.
  - Validation: Monitor via TLC (Mobile Phase: Hexane/EtOAc 7:3). Vanillin ( ) should disappear; Product ( ) appears.
- Quenching: Cool to room temperature. Pour the reaction mixture into ice-cold water (200 mL). The product may precipitate as a solid or oil.[1][2][4]
- Extraction: Extract with Ethyl Acetate ( mL). Wash the combined organic layer with 1M NaOH (to remove unreacted Vanillin) and then Brine.[1][2][4]
- Isolation: Dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Hexane/Ethanol or purify via silica gel column chromatography if necessary.

## Critical Quality Attributes (CQAs) & Analytics

For pharmaceutical applications, the following specifications are mandatory.

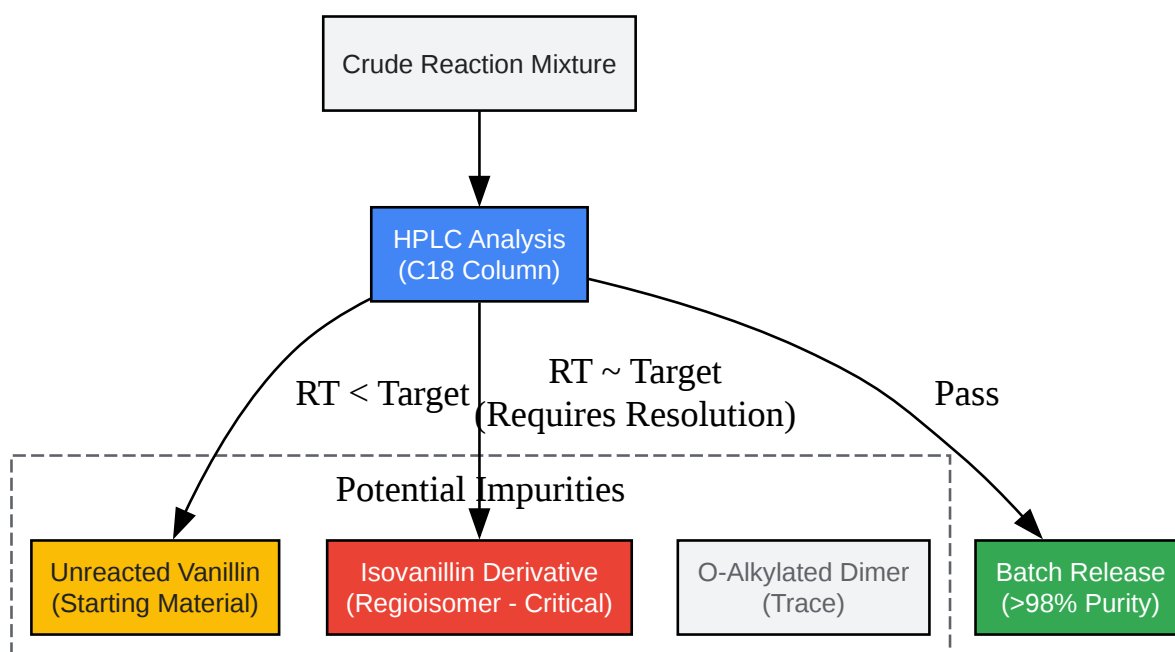
| Test           | Method            | Acceptance Criteria                                                                                     |
|----------------|-------------------|---------------------------------------------------------------------------------------------------------|
| Appearance     | Visual            | White to pale yellow crystalline solid or oil                                                           |
| Identification | -NMR (DMSO-<br>)  | 9.85 (s, 1H, -CHO);<br>3.84 (s, 3H, -OCH <sub>3</sub> ); Multiplets at 2.0, 3.5, 4.1 ppm (Propyl chain) |
| Assay          | HPLC (UV @ 254nm) |                                                                                                         |
| Loss on Drying | Gravimetric       |                                                                                                         |
| Regioisomer    | HPLC              | (ICH Q3A limit)                                                                                         |

### Analytical Logic: HPLC Method

To separate the target from the isovanillin derivative, use a C18 column with a gradient elution.

[2][4]

- Column: Agilent Zorbax Eclipse Plus C18 (150mm x 4.6mm, 3.5 m).[1][2][4]
- Mobile Phase A: 0.1% Formic Acid in Water.[1][2][4]
- Mobile Phase B: Acetonitrile.[1][2][4]
- Gradient: 10% B to 90% B over 20 minutes.
- Differentiation: The target (4-alkoxy) is generally less polar than the isovanillin derivative (3-alkoxy) due to the shielding of the dipole, resulting in a slightly longer retention time [2].[1][2][3][4]



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Figure 2: Analytical impurity profiling logic. The separation of the regioisomer (Imp2) is the critical system suitability test.[2][3][4]

## References

- Williamson Ether Synthesis Optimization: Taber, D. F. (2007).[1][2][4] Organic Chemistry: Synthesis of Vanillin Derivatives. Organic Chemistry Portal. [\[Link\]](#)
- HPLC Separation of Isomeric Aldehydes: PubChem Compound Summary for CAS 946670-72-0. National Center for Biotechnology Information (2024).[1][2][4] [\[Link\]](#)[1][2][3][4]
- Rabeprazole Structure & Pharmacophore: DrugBank Online.[1][2][4] Rabeprazole: Pharmacology and Structure. [\[Link\]](#)[1][2][3]
- Vanillin Alkylation Protocols: ScienceDirect. Synthesis of alkoxybenzaldehydes via phase transfer catalysis. [\[Link\]](#)[1][2][3][4]

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- 2. [Buy 3-Methoxy-4-\(3-methoxypropoxy\)benzaldehyde | 946670-72-0 \[smolecule.com\]](#)
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